

Technical Guide: Theoretical Specific Capacity of Lithium Terephthalate () Anodes

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Terephthalic acid, lithium salt*

CAS No.: *28313-49-7*

Cat. No.: *B12657805*

[Get Quote](#)

Part 1: Executive Summary

Lithium Terephthalate (

) has emerged as a premier organic anode material for next-generation Lithium-Ion Batteries (LIBs). Unlike inorganic intercalation compounds (e.g., graphite,

), operates via a conversion-like redox mechanism involving carbonyl groups on a benzene ring.

This guide provides a rigorous derivation of its theoretical capacity, details the redox mechanism governing charge storage, and establishes a self-validating protocol for synthesis and characterization.

Key Performance Metrics:

- Formula:
- Molecular Weight (

):

- Theoretical Specific Capacity (

):

(based on 2-

transfer).

- Redox Potential:

vs.

Part 2: Fundamental Derivation of Theoretical Capacity

The theoretical specific capacity is a deterministic value derived from Faraday's laws of electrolysis. It represents the maximum charge storage capability assuming 100% utilization of the active redox sites.

The Governing Equation

Where:

- : Number of electrons transferred per formula unit (reversible redox events).
- : Faraday constant ([1](#)).
- : Molecular weight of the active material ([2](#)).
- : Conversion factor from Coulombs ([3](#)) to milliampere-hours ([4](#)).

).

Calculation for Dilithium Terephthalate ()

The redox activity of

centers on the two carboxylate groups attached to the benzene ring. Upon lithiation (discharge), each carbonyl oxygen (

) accepts one electron and one lithium ion.

- Molecular Weight Determination (

):

- :

- :

- :

- :

- Total

:

(Approximated to

)

- Electron Transfer (

):

- Standard Mechanism: Reduction of 2 Carbonyl groups (

).

- Final Calculation:

“

Critical Insight: While

is the standard theoretical limit, recent studies on "Super-lithiation" suggest that under specific conditions (conductive matrices, nano-sizing), the benzene ring may participate in storage, potentially pushing

and capacity

. However, this regime often suffers from irreversibility.

Part 3: Redox Mechanism & Structural Evolution

The storage mechanism of

is distinct from the intercalation of graphite. It follows a biphasic lithiation mechanism where the crystal structure rearranges to accommodate incoming

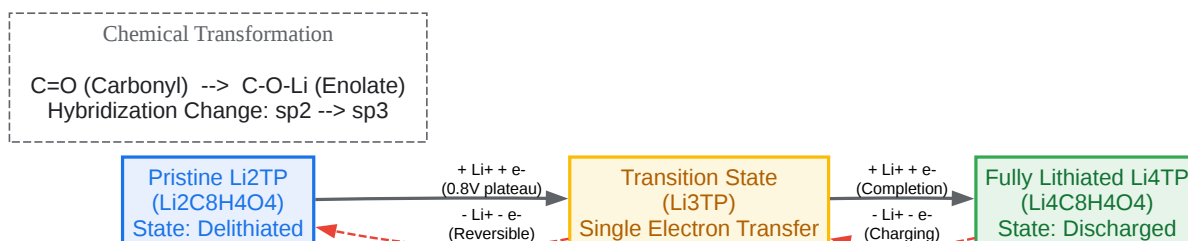
ions.

Mechanism Visualization

The following diagram illustrates the stepwise lithiation from the pristine state (

) to the fully lithiated state (

).



[Click to download full resolution via product page](#)

Caption: Stepwise 2-electron redox pathway of Dilithium Terephthalate showing reversible lithiation.

Structural Causality

- **Pristine State:** The terephthalate anions form layers separated by lithium ions. The carboxylate groups are conjugated with the benzene ring.
- **Lithiation:** As lithium enters, it coordinates with the oxygen atoms. The C=O double bond character weakens, shifting towards a single bond (C-O), and the carbon hybridization shifts. This phase transition is responsible for the flat voltage plateau at ~0.8V, a highly desirable trait for stable anode performance.

Part 4: Self-Validating Synthesis Protocol

To achieve the theoretical capacity experimentally, high purity and crystallinity are required. The following Acid-Base Neutralization Protocol is recommended for its reproducibility and scalability.

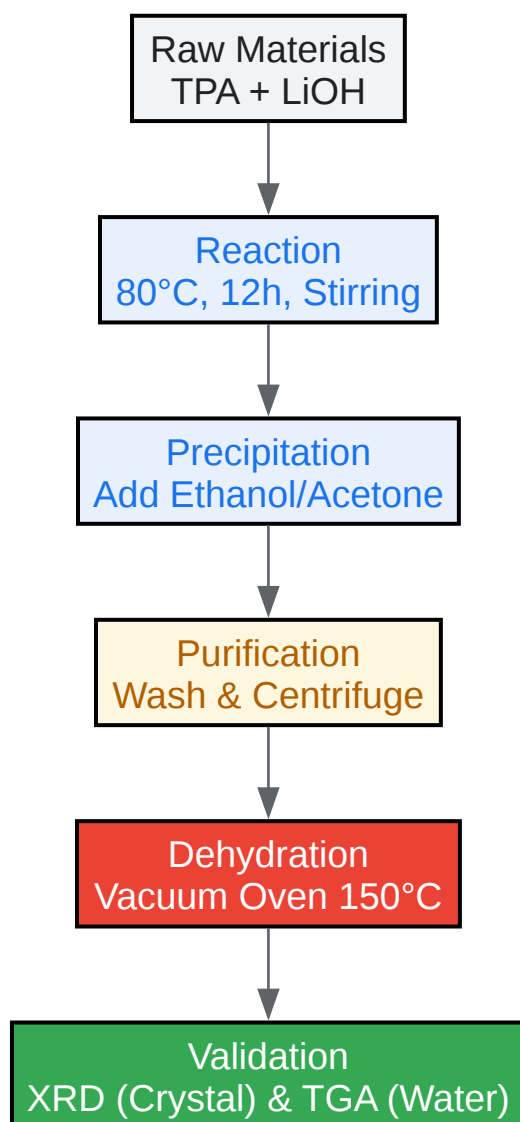
Reagents

- **Terephthalic Acid (TPA):** High purity (Sigma-Aldrich).
- **Lithium Hydroxide Monohydrate (LiOH·H₂O):** Analytical grade.
- **Solvent:** Deionized Water / Ethanol mixture (1:1 v/v).

Step-by-Step Workflow

Step	Operation	Critical Parameter (Validation Check)
1	Stoichiometric Mixing	Dissolve TPA and in solvent. Molar Ratio 1:2.[4] Use slight excess (2.05 eq) to ensure full neutralization, then wash off excess later.
2	Reaction	Stir at 80°C for 12 hours. Solution must turn clear (complete dissolution of TPA).
3	Precipitation	Add excess Ethanol or Acetone to trigger precipitation of . White precipitate forms.
4	Filtration & Washing	Centrifuge/Filter. Wash 3x with Ethanol to remove unreacted ions. Check pH of filtrate: Should be neutral (~7).
5	Drying (Critical)	Vacuum dry at 150°C for 12 hours. Validation: Perform TGA; weight loss <1% up to 300°C confirms anhydrous state.
6	Characterization	XRD: Confirm peaks match space group. FTIR: Disappearance of peak at and appearance of peaks at

Synthesis Flowchart



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for high-purity anhydrous Li₂TP.

Part 5: Electrochemical Characterization

To verify the theoretical capacity (

), the electrode fabrication must minimize "dead mass" and ensure electronic connectivity, as organic salts are naturally insulating.

Electrode Fabrication

- Active Material:

(60-70 wt%).

- Conductive Additive: Super P or Carbon Nanotubes (20-30 wt%). High carbon content is necessary to overcome low conductivity.
- Binder: PVDF or Sodium Alginate (10 wt%).
- Current Collector: Copper Foil.

Testing Protocol (Coin Cell)

- Counter Electrode: Lithium Metal (Half-cell configuration).
- Electrolyte:
in EC:DEC (1:1).
- Voltage Window: 0.01 V – 3.0 V.
 - Note: The main plateau is at 0.8 V. Cycling below 0.5 V may trigger super-lithiation or SEI formation.
- C-Rate: Start with 0.1 C (
) for formation cycles.

Data Interpretation[6][7][8]

- Theoretical Target:
.
- Experimental Pass Criteria: First discharge capacity may exceed

due to SEI formation (irreversible). Second charge (delithiation) capacity should approach 280–300 mAh/g for a high-quality material.

- Capacity Fading: If capacity drops rapidly, check for dissolution of active material in the electrolyte.

is relatively stable, but nano-sizing can increase solubility.

Part 6: References

- Armand, M., et al. (2009). "Conjugated dicarboxylate anodes for Li-ion batteries." *Nature Materials*.^[5]^[6]
- Zhao, L., et al. (2016). "Organic Salts as Advanced Anode Materials for Sodium-Ion Batteries." *Advanced Energy Materials*.
- Wang, S., et al. (2019). "Super-lithiation of organic anode materials for high energy density lithium-ion batteries." *Angewandte Chemie International Edition*.
- PubChem. (2024). "Dilithium Terephthalate Compound Summary." National Library of Medicine.
- Park, Y., et al. (2012). "Lithium Terephthalate as a High-Power Anode Material for Li-Ion Batteries." *Advanced Materials*.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Theoretical Capacity Calculation Of Electrode Materials [tobmachine.com]
- 2. webqc.org [webqc.org]
- 3. BotB/1. BotB Theoretical Capacities.ipynb at main · ndrewwang/BotB · GitHub [github.com]

- 4. Dilithium terephthalate | C₈H₄Li₂O₄ | CID 14361651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. WO2016123718A1 - Method for the preparation of anodes for lithium batteries - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Theoretical Specific Capacity of Lithium Terephthalate () Anodes]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12657805/docs#technical-guide-theoretical-specific-capacity-of-lithium-terephthalate-anodes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check